

JNJ-7925476 Hydrochloride: A Comprehensive Pharmacological Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JNJ-7925476 hydrochloride

Cat. No.: B1673075

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Introduction

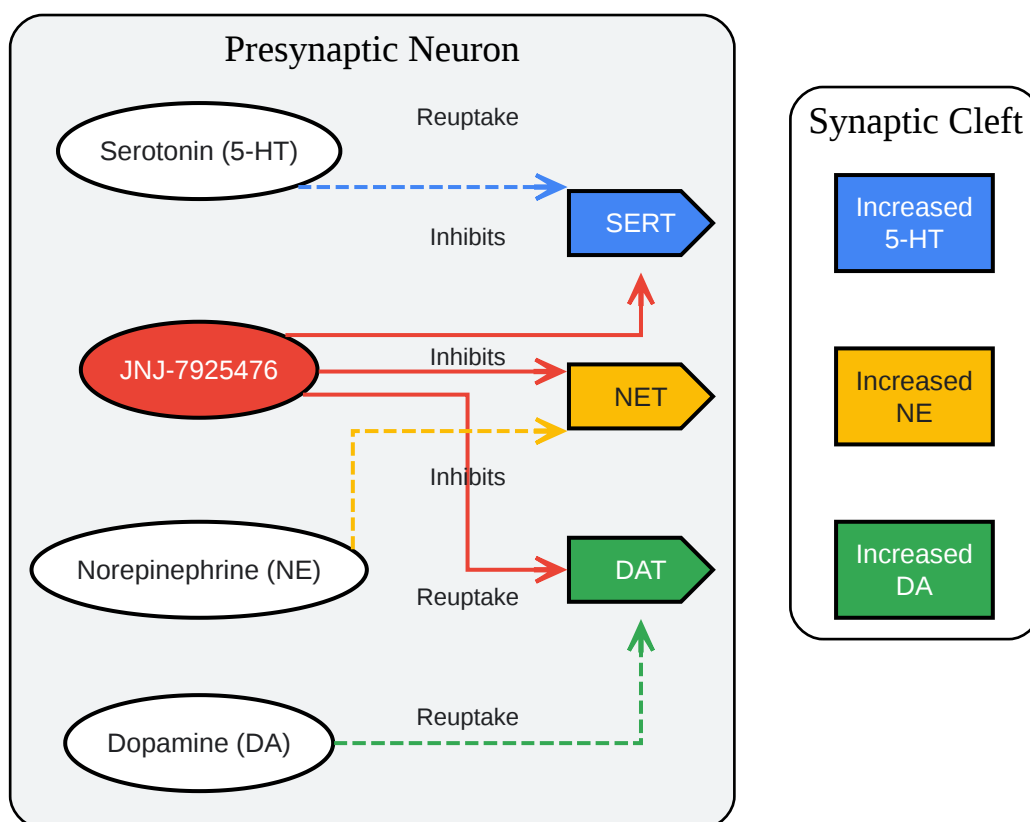
JNJ-7925476 hydrochloride is a potent and selective triple reuptake inhibitor (TRI) that demonstrates high affinity for the serotonin transporter (SERT), norepinephrine transporter (NET), and dopamine transporter (DAT).[1] Developed by Johnson & Johnson, this pyrroloisoquinoline derivative has been investigated for its potential as an antidepressant, though it has not been marketed.[2] This technical guide provides a detailed overview of the pharmacological properties of **JNJ-7925476 hydrochloride**, including its mechanism of action, in vitro and in vivo efficacy, and the experimental protocols used to determine these characteristics.

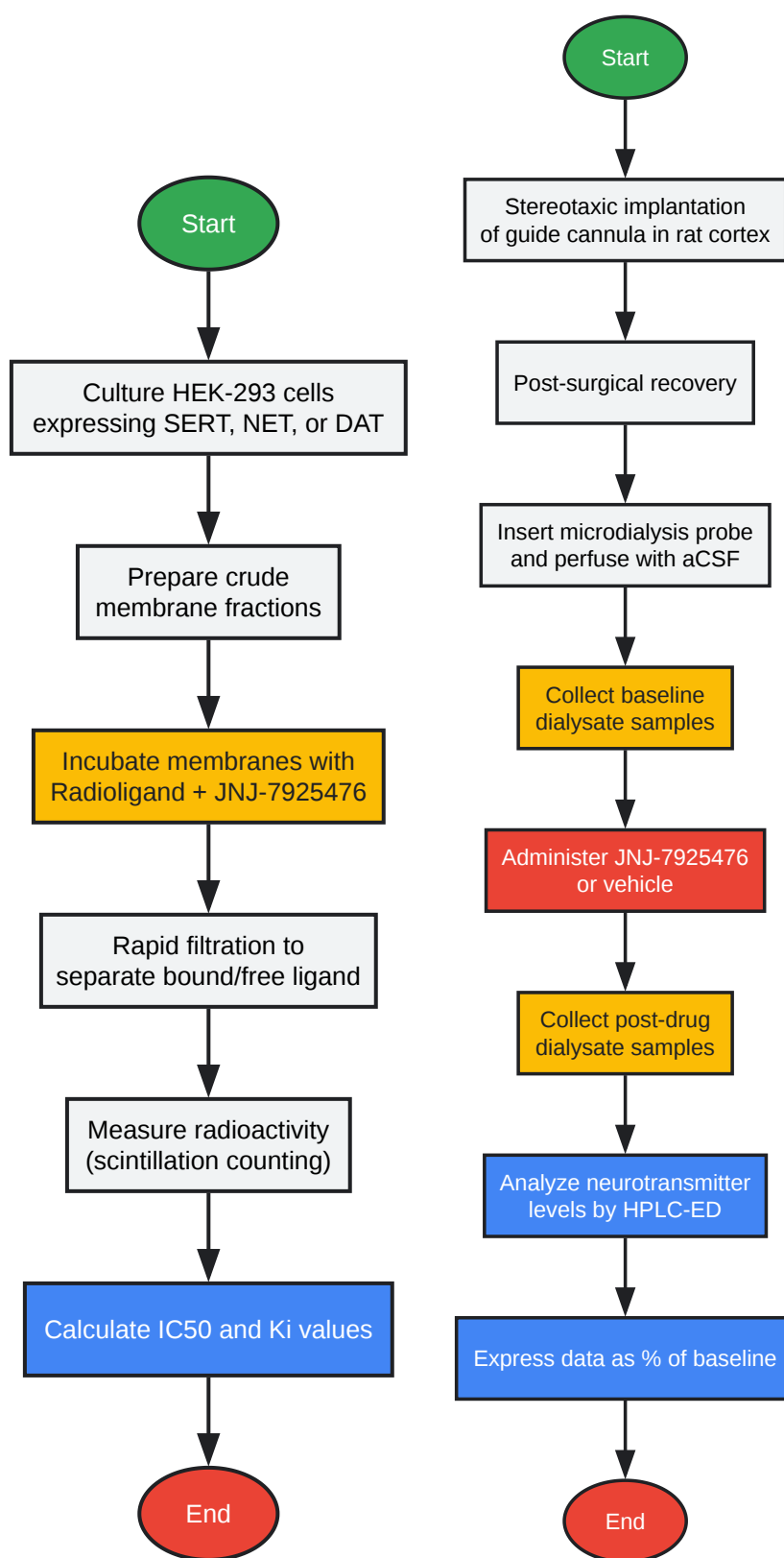
Chemical Identity:

Compound Name	JNJ-7925476 hydrochloride
Full Chemical Name	(6S,10bR)-6-(4-Ethynylphenyl)-1,2,3,5,6,10b-hexahydropyrrolo[2,1-a]isoquinoline hydrochloride
CAS Number	109085-56-5
Molecular Formula	C ₂₀ H ₁₉ N • HCl
Molecular Weight	309.83 g/mol

Mechanism of Action

JNJ-7925476 hydrochloride functions as a triple reuptake inhibitor by blocking the serotonin, norepinephrine, and dopamine transporters. This inhibition of reuptake leads to an increase in the extracellular concentrations of these key neurotransmitters in the synaptic cleft, thereby enhancing serotonergic, noradrenergic, and dopaminergic neurotransmission. This multimodal mechanism of action has been explored for its potential to offer a broader spectrum of antidepressant efficacy compared to more selective agents.





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References

- 1. bocsci.com [bocsci.com]
- 2. JNJ-7925476 - Wikipedia [en.wikipedia.org]
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